

Application Note: Analysis of Estasol® Composition by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Estasol*

Cat. No.: *B1220568*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Estasol® is a versatile, environmentally friendly solvent blend primarily composed of three dimethyl esters: dimethyl succinate, dimethyl glutarate, and dimethyl adipate.[1][2][3] Its precise composition dictates its physical and chemical properties, making accurate analysis crucial for quality control and various industrial applications, including coatings, cleaners, and as a specialty solvent.[1][2][3] This application note provides a detailed Gas Chromatography-Mass Spectrometry (GC-MS) method for the qualitative and quantitative analysis of the components in **Estasol®**.

Experimental Protocol

This protocol outlines the sample preparation, GC-MS instrumentation, and data analysis procedures for the compositional analysis of **Estasol®**.

1. Sample Preparation

- **Solvent Selection:** Use a volatile organic solvent suitable for GC-MS analysis, such as methanol, acetone, or dichloromethane.

- Sample Dilution: Accurately prepare a dilute solution of the **Estasol**® sample. A typical concentration is approximately 10 µg/mL. This prevents overloading the GC column and detector.
- Procedure:
 - Pipette 1 µL of the neat **Estasol**® sample into a 1.5 mL glass autosampler vial.
 - Add 1.5 mL of the chosen solvent to the vial.
 - Cap the vial and vortex thoroughly to ensure a homogenous solution.

2. GC-MS Instrumentation and Parameters

- Gas Chromatograph: An Agilent 7890B GC system or equivalent.
- Mass Spectrometer: An Agilent 7000C triple-quadrupole mass spectrometer or equivalent single-quadrupole instrument.
- GC Column: A non-polar or medium-polarity capillary column is recommended. A common choice is a DB-5ms (or equivalent), 30 m x 0.25 mm I.D., 0.25 µm film thickness.
- Injector:
 - Injection Volume: 1 µL
 - Injector Temperature: 250°C
 - Injection Mode: Split (split ratio of 50:1 is a good starting point)
- Oven Temperature Program:
 - Initial Temperature: 50°C, hold for 2 minutes
 - Ramp Rate: 10°C/min to 250°C
 - Final Temperature: 250°C, hold for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI)
 - Electron Energy: 70 eV
 - Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Mass Scan Range: m/z 40-300

3. Data Analysis

- Qualitative Analysis: Identify the individual components (dimethyl succinate, dimethyl glutarate, and dimethyl adipate) by comparing their retention times and mass spectra with reference spectra from a library (e.g., NIST).
- Quantitative Analysis: Determine the relative percentage of each component by integrating the peak area of its corresponding total ion chromatogram (TIC) peak. The percentage composition is calculated by dividing the area of each peak by the total area of all three peaks and multiplying by 100.

Data Presentation

The following table summarizes the typical composition and mass spectrometry data for the primary components of **Estasol®**.

Component	Typical Composition (%)	Molecular Weight (g/mol)	Key Mass Fragments (m/z)
Dimethyl Succinate	17 - 28	146.14	59, 74, 115, 146
Dimethyl Glutarate	57 - 73	160.17	59, 74, 87, 129, 160
Dimethyl Adipate	8 - 22	174.20	59, 74, 101, 143, 174

Data sourced from a typical product specification sheet. The exact composition can vary between different grades of **Estasol®**.^[4]

Visualizations

Below is a diagram illustrating the experimental workflow for the GC-MS analysis of **Estasol®**.



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Caption: Experimental workflow for GC-MS analysis of **Estasol®**.

This application note provides a comprehensive and detailed protocol for the analysis of **Estasol®** composition using GC-MS. The provided methodology, data, and workflow diagram should serve as a valuable resource for researchers and professionals in ensuring the quality and consistency of this widely used solvent.

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References

- 1. ESTASOL - Ataman Kimya [atamanchemicals.com]
- 2. ulprospector.com [ulprospector.com]
- 3. Estasol - SEQENS [seqens.com]
- 4. tennantsdistribution.com [tennantsdistribution.com]

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